

Application Notes and Protocols for Topical Delivery of Ibuprofen Isobutanolammonium

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Compound of Interest

Compound Name: *Ibuprofen isobutanolammonium*

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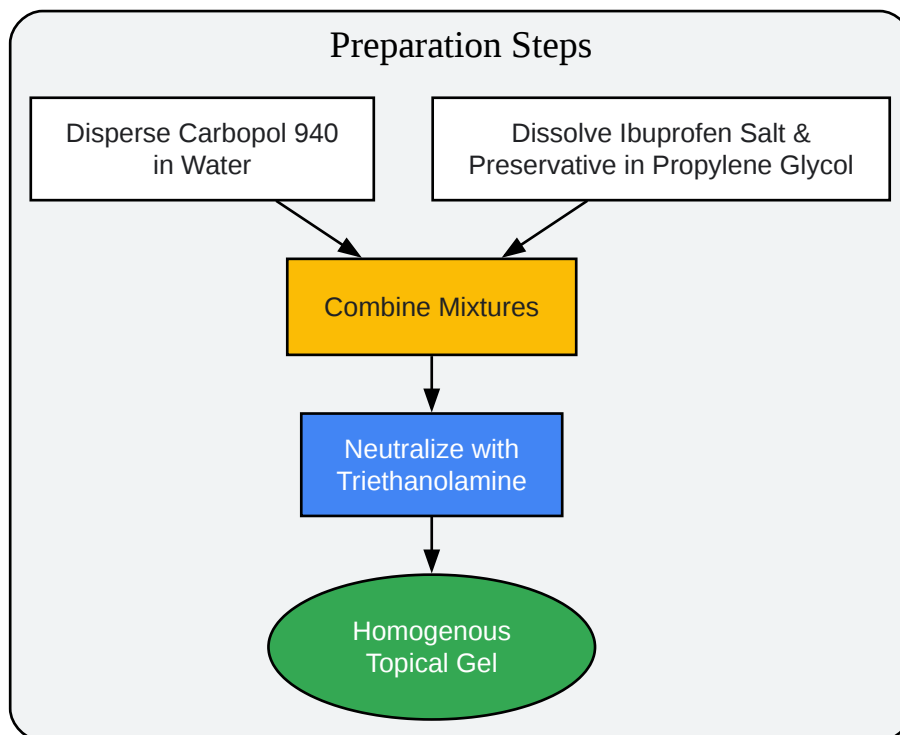
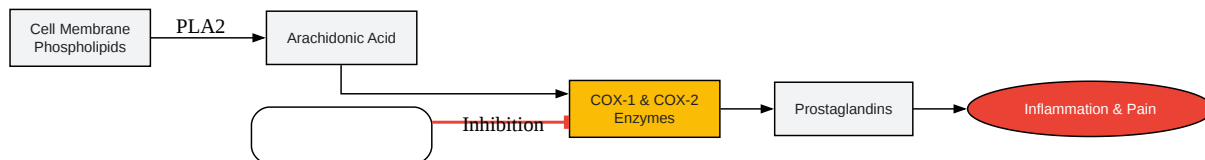
These application notes provide a comprehensive guide for the formulation, characterization, and evaluation of **ibuprofen isobutanolammonium** for topical delivery. While specific data for dermal applications of this salt are limited in publicly available literature, the following protocols are based on established methodologies for topical non-steroidal anti-inflammatory drugs (NSAIDs) and related ibuprofen formulations.

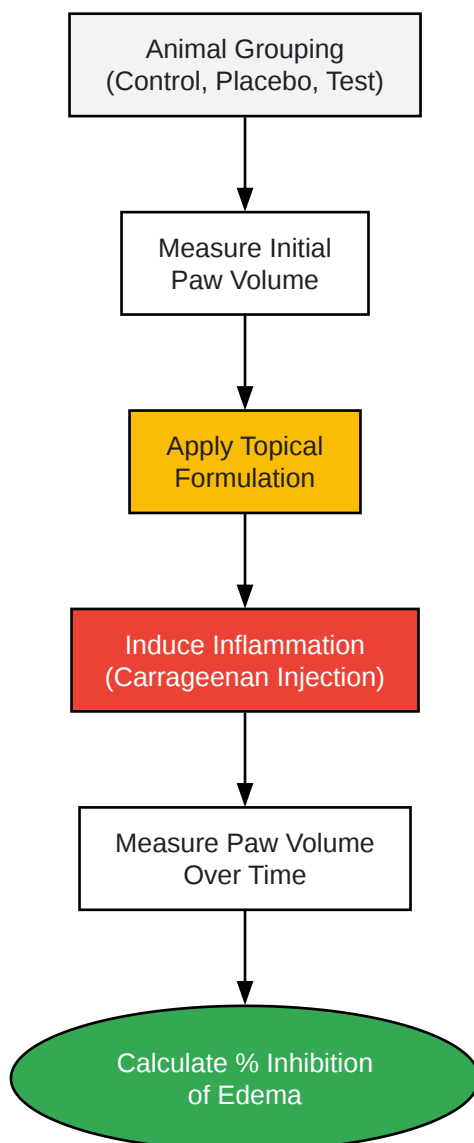
Introduction

Ibuprofen is a well-established NSAID that functions by inhibiting cyclooxygenase (COX) enzymes (COX-1 and COX-2), which are key to the synthesis of prostaglandins, mediators of pain and inflammation.^{[1][2]} The isobutanolammonium salt of ibuprofen is a soluble form that completely dissociates in aqueous solutions.^{[3][4]} This characteristic is advantageous for incorporation into aqueous-based topical formulations such as gels and creams. While clinically documented for gynecological applications, its principles can be adapted for dermal delivery to treat localized pain and inflammation.^{[3][5]}

Mechanism of Action: COX Inhibition Pathway

Ibuprofen's primary mechanism involves blocking the conversion of arachidonic acid to prostaglandins, which are key signaling molecules in the inflammatory cascade.





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